

18F-FAZA PET Kinetic Modeling: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Fluoroazomycin arabinoside

CAS No.: 220793-03-3

Cat. No.: B1248731

[Get Quote](#)

From the desk of a Senior Application Scientist, this guide provides researchers, scientists, and drug development professionals with in-depth troubleshooting and practical advice for refining the kinetic modeling of **¹⁸F-Fluoroazomycin arabinoside** (**¹⁸F-FAZA**) PET data. Our goal is to empower you to overcome common challenges and ensure the scientific integrity of your hypoxia imaging studies.

Introduction to ¹⁸F-FAZA Kinetics

¹⁸F-FAZA is a PET radiotracer designed to assess hypoxia (low oxygen levels), a critical feature of solid tumors associated with resistance to therapy.^{[1][2]} Unlike tracers that measure metabolism, ¹⁸F-FAZA's mechanism relies on its reduction and subsequent trapping within hypoxic cells.^{[1][3]} Accurate quantification of this process through kinetic modeling is paramount for translating PET data into reliable biological insights. This guide is structured to address the most pressing technical questions that arise during this complex analytical process.

Troubleshooting Guide: From Acquisition to Analysis

This section addresses specific, common problems encountered during ^{18}F -FAZA kinetic modeling in a question-and-answer format.

Problem 1: My model fit is poor, and the estimated kinetic parameters (e.g., K_1 , k_2 , k_3) are not physiologically plausible or are highly unstable.

- **Potential Cause 1: Incorrect Kinetic Model Selection.** The retention mechanism of ^{18}F -FAZA is complex. While its uptake is related to hypoxia, studies suggest its kinetics are often best described by a reversible two-tissue compartment model (2T4k) rather than an irreversible one.^{[4][5][6][7]} An irreversible model assumes the tracer is permanently trapped, which may not hold true for ^{18}F -FAZA, leading to poor fits.
- **Recommended Solution:**
 - **Model Comparison:** Always fit your tissue time-activity curves (TACs) with both a reversible (2T4k) and an irreversible (2T3k) two-tissue compartment model.
 - **Use Information Criteria:** Employ statistical criteria like the Akaike Information Criterion (AIC) to objectively determine which model provides a better fit to the data without overfitting.^{[5][8]} Several studies have concluded that a reversible 2-compartment model often shows the best performance for ^{18}F -FAZA data.^[5]
 - **Consider Graphical Analysis:** As a complementary approach, use graphical methods like the Logan plot, which is suitable for tracers with reversible kinetics, to estimate the total distribution volume (V_t).^{[4][5][7]} A strong correlation between V_t and late static uptake (e.g., tumor-to-muscle ratio) can add confidence to your findings.^{[4][7]}
- **Potential Cause 2: Noisy Time-Activity Curve (TAC).** Noise in the TAC, especially in small regions of interest (ROIs), can prevent the model-fitting algorithm from converging on a stable solution. This noise can stem from low tracer counts, short frame durations, or patient movement.^{[5][9]}

- Recommended Solution:
 - ROI Definition: Ensure your ROIs are sufficiently large to minimize statistical noise. If analyzing small structures, consider combining data from adjacent, functionally similar regions.
 - Frame Duration Optimization: Review your dynamic acquisition protocol. While short frames are needed to capture the initial blood peak, frame duration should be progressively lengthened at later time points to improve count statistics as the radioactivity decays.
 - Data Smoothing: Apply appropriate, conservative smoothing algorithms to the TACs if necessary, but be mindful that excessive smoothing can bias kinetic parameter estimates.

Problem 2: There is a significant discrepancy between my arterial input function (AIF) and the image-derived input function (IDIF).

- Potential Cause 1: Partial Volume Effects (PVE). PVE occurs when the size of the ROI used to measure the IDIF (e.g., in the aorta or left ventricle) is close to or smaller than the spatial resolution of the PET scanner. This "spills out" counts from the vessel into the surrounding tissue, artificially lowering the peak of the IDIF.[\[10\]](#)
- Recommended Solution:
 - Careful VOI Placement: Draw the IDIF volume of interest (VOI) in the center of the largest, most uniform section of a major artery, such as the descending aorta or the aortic arch, to minimize PVE.[\[11\]](#)[\[12\]](#)
 - PVE Correction: If your software allows, apply a validated PVE correction algorithm. This typically involves using a co-registered CT or MR image to define the true vessel boundaries and recover the lost signal.
 - Hybrid Approach (IDIF Calibration): The most robust method is to use the IDIF to capture the shape of the input function and calibrate its magnitude using one or more manual

arterial blood samples taken during the scan.[\[10\]](#)[\[13\]](#) This corrects for both PVE and detector calibration differences.

- Potential Cause 2: Tracer "Spill-in" from Myocardium or Vessel Wall. If there is tracer uptake in the tissue surrounding the blood pool (e.g., myocardial uptake for ^{18}F -FDG), this activity can "spill in" to the IDIF VOI, distorting its shape, particularly at later time points.[\[11\]](#)
- Recommended Solution:
 - Anatomical Guidance: Use high-resolution anatomical images (CT or MRI) to ensure your IDIF VOI does not include the vessel wall or adjacent tracer-avid tissues.
 - Choice of Artery: For tracers with known myocardial uptake, using the descending aorta may be preferable to the left ventricle to reduce contamination.[\[14\]](#)

Problem 3: My test-retest reproducibility for kinetic parameters is poor.

- Potential Cause 1: Biological and Physiological Variability. Factors like blood flow, patient anxiety, or medication can alter tracer delivery and uptake between scans, impacting kinetic parameters. The transport constant K_1 is particularly sensitive to changes in blood flow.[\[5\]](#)[\[9\]](#)
- Recommended Solution:
 - Standardize Patient Preparation: Ensure consistent patient conditions across scans, including fasting state, hydration, and time of day. Adhere to established guidelines for quantitative PET imaging.[\[15\]](#)[\[16\]](#)
 - Parameter Selection: For hypoxia tracers, parameters reflecting trapping (like k_3) or net influx (K_i) and distribution volume (V_d) have been shown to be more reproducible than parameters related to initial tracer delivery (K_1).[\[5\]](#) Focus your analysis on the most stable and biologically relevant parameters.
 - Statistical Analysis: Use appropriate statistical methods, such as calculating the coefficient of repeatability or intraclass correlation coefficient (ICC), to rigorously assess test-retest performance.[\[9\]](#)[\[17\]](#)

- Potential Cause 2: Technical Inconsistencies. Variations in scanner calibration, ROI definition, injected dose, and reconstruction parameters can all introduce variability.[\[15\]](#)[\[17\]](#)
- Recommended Solution:
 - Implement Strict Quality Control: Follow a rigorous quality control protocol for your PET scanner.
 - Consistent ROI Placement: Use a co-registration-based approach to ensure that ROIs are placed in the same anatomical location on both test and retest scans.
 - Standardize Protocols: Use the exact same injection, acquisition, and reconstruction protocols for all scans in a reproducibility study. Document all parameters thoroughly.[\[18\]](#)

Frequently Asked Questions (FAQs)

Q1: Which kinetic model is best for ^{18}F -FAZA?

A1: There is no single "best" model for all situations, but evidence strongly suggests that a reversible two-tissue compartment model (2T4k) is often the most appropriate for ^{18}F -FAZA.[\[5\]](#)[\[6\]](#)[\[7\]](#) Unlike ^{18}F -MISO, which is generally modeled as irreversible, ^{18}F -FAZA demonstrates faster clearance from normoxic tissues, and its binding in hypoxic tissue is not always permanent over the course of a typical PET scan.[\[1\]](#)[\[5\]](#) Therefore, a model that includes a rate constant for de-trapping (k_4) often provides a superior fit to the data. It is best practice to test both reversible and irreversible models and use a statistical measure like the Akaike Information Criterion (AIC) to guide your selection.[\[5\]](#)[\[8\]](#)

Q2: How important is plasma metabolite correction for ^{18}F -FAZA, and how do I perform it?

A2: Metabolite correction is critical for accurate kinetic modeling. ^{18}F -FAZA is metabolized by the body over time, and these radioactive metabolites circulate in the blood.[\[19\]](#)[\[20\]](#) Since these metabolites typically do not cross the cell membrane or are not trapped in hypoxic tissue, including them in the arterial input function will lead to an underestimation of the true kinetic parameters.[\[21\]](#) Simulation studies have shown that failing to correct for metabolites can introduce errors of 30-400% in parameter estimates.[\[19\]](#)[\[20\]](#)

- Workflow for Metabolite Correction:

- Arterial Blood Sampling: Collect serial arterial blood samples over the course of the dynamic scan.
- Plasma Separation: Centrifuge the blood samples to separate the plasma.
- Chromatographic Analysis: Use techniques like Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to separate the parent ^{18}F -FAZA from its radioactive metabolites in the plasma.[\[19\]](#)
- Calculate Parent Fraction: For each time point, determine the fraction of radioactivity that corresponds to the unmetabolized parent tracer.
- Fit a Function: Fit a mathematical function (e.g., exponential, Hill function) to the parent fraction data points.[\[22\]](#)
- Correct the AIF: Multiply your total plasma activity curve (the AIF) by the fitted parent fraction function to generate the final, metabolite-corrected input function.

Q3: Can I use an Image-Derived Input Function (IDIF) instead of arterial sampling?

A3: While using an IDIF is a non-invasive and attractive alternative, it comes with significant challenges and is generally not a direct replacement for arterial sampling without careful validation and correction.[\[10\]](#)[\[12\]](#)[\[23\]](#)

Method	Pros	Cons
Arterial Sampling (Gold Standard)	Most accurate; allows for direct metabolite measurement. [11]	Invasive, technically difficult, resource-intensive. [12]
Image-Derived Input Function (IDIF)	Non-invasive, simple to acquire.	Prone to errors from Partial Volume Effects and signal spill-over; does not account for metabolites. [10]
Hybrid IDIF (Recommended Alternative)	Balances accuracy and practicality; corrects for PVE and scanner calibration.	Still requires a few arterial or venous blood samples for calibration. [10] [13]

Recommendation: If arterial cannulation is not feasible, the best practice is a hybrid approach. Use a PVE-corrected IDIF from a large vessel like the aorta to define the shape of the input curve and calibrate it with a few late-time venous blood samples (after ~25-30 minutes when arteriovenous equilibrium is expected) that have been metabolite-corrected.[\[12\]](#)[\[13\]](#)

Q4: How does blood flow affect ^{18}F -FAZA kinetics and my interpretation of hypoxia?

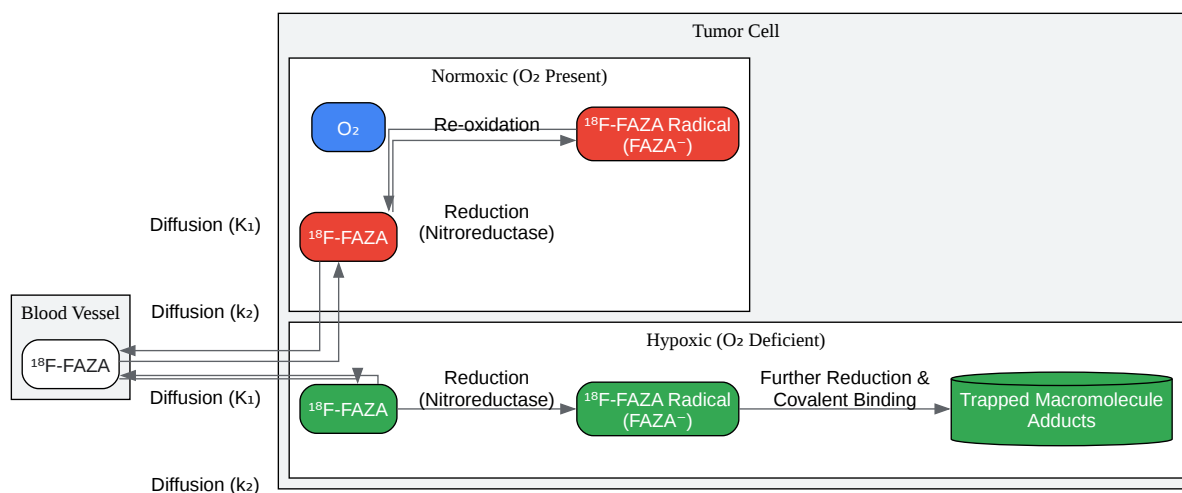
A4: The relationship between blood flow and ^{18}F -FAZA uptake is complex. Initially, tracer delivery to the tumor is flow-dependent. However, the specific retention of ^{18}F -FAZA is driven by the hypoxic environment, not just blood flow. Studies using dual-tracer PET (e.g., with ^{15}O - H_2O for blood flow) have shown that regions of high ^{18}F -FAZA uptake (hypoxia) do not always correspond to regions of low blood flow.[\[4\]](#)[\[24\]](#) In fact, some areas can have both high blood flow and high ^{18}F -FAZA uptake.[\[4\]](#)

- Interpretation:
 - Flow-Limited Delivery: In very poorly perfused regions, ^{18}F -FAZA delivery may be so low that the resulting PET signal is weak, even if the region is severely hypoxic. This can lead to an underestimation of the true hypoxic burden.
 - High Flow, High Uptake: The presence of high ^{18}F -FAZA uptake in a well-perfused area is a strong indicator of "diffusion-limited" hypoxia, where the oxygen demand of the tumor cells outstrips the supply from the blood vessels.

Therefore, you cannot assume that high ^{18}F -FAZA uptake simply means low blood flow. The kinetic parameter K_1 will reflect tracer delivery, while k_3 (in an irreversible model) or the combination of parameters leading to V_t (in a reversible model) will better reflect the hypoxia-driven trapping.[\[7\]](#)[\[25\]](#)

Visualizing the Process

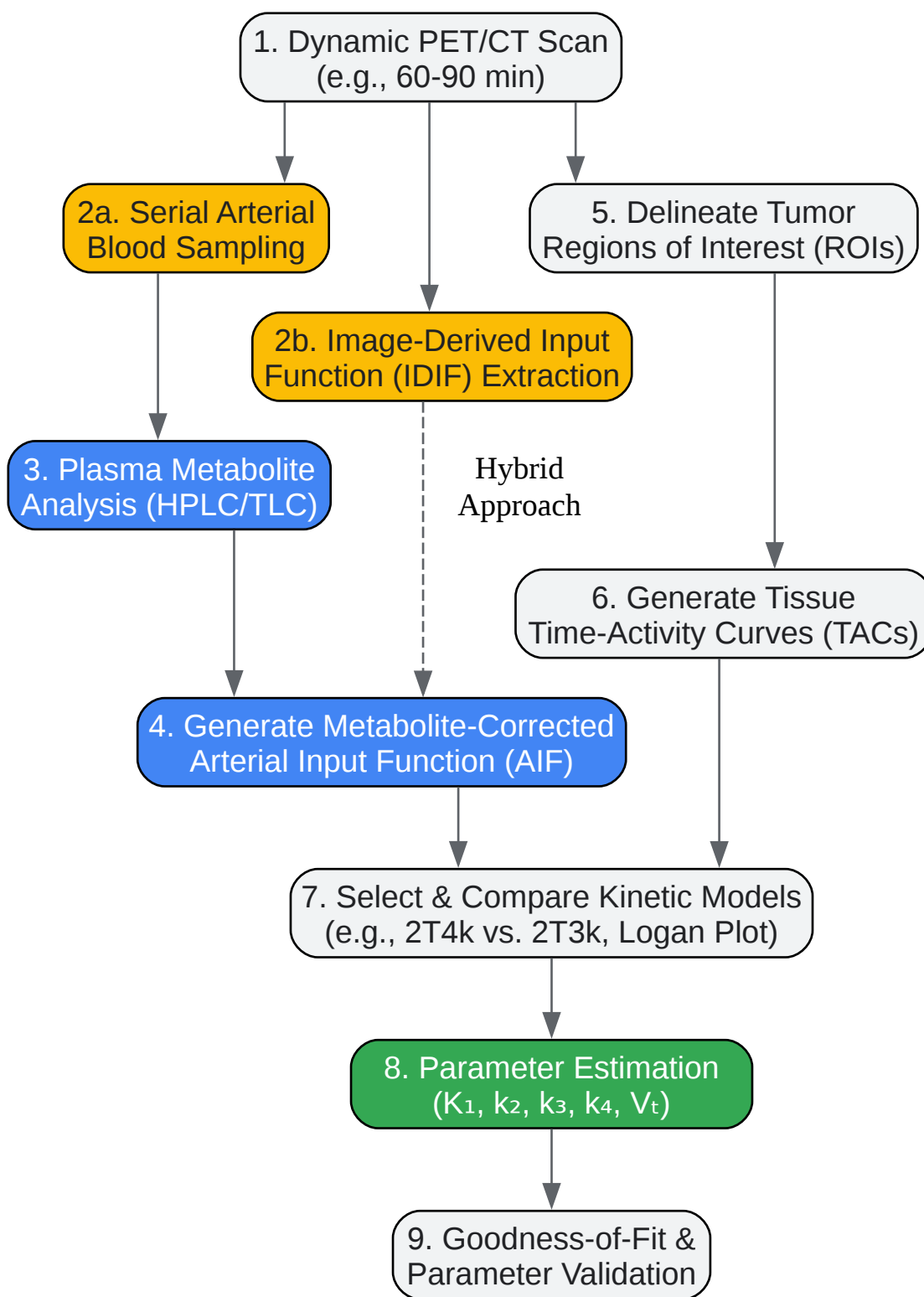
^{18}F -FAZA Cellular Trapping Mechanism



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of ^{18}F -FAZA trapping in hypoxic vs. normoxic cells.

General Workflow for ^{18}F -FAZA Kinetic Modeling



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for robust kinetic analysis of dynamic ^{18}F -FAZA PET data.

References

- Comparison of Image-Derived and Arterial Input Functions for Estimating the Rate of Glucose Metabolism in Therapy-Monitoring 18F-FDG PET Studies. Journal of Nuclear Medicine. [\[Link\]](#)
- Kinetic Evaluation of the Hypoxia Radiotracers [18F]FMISO and [18F]FAZA in Dogs with Spontaneous Tumors Using Dynamic PET/CT Imaging. ResearchGate. [\[Link\]](#)
- Kinetic modeling in PET imaging of hypoxia. National Institutes of Health (NIH). [\[Link\]](#)
- 18F-Fluoromisonidazole in tumor hypoxia imaging. National Institutes of Health (NIH). [\[Link\]](#)
- Quantitative assessment of hypoxia kinetic models by a cross-study of dynamic 18F-FAZA and 15O-H2O in head and neck tumors. IEEE Xplore. [\[Link\]](#)
- Kinetic Evaluation of the Hypoxia Radiotracers [18F]FMISO and [18F]FAZA in Dogs with Spontaneous Tumors Using Dynamic PET/CT Imaging. National Institutes of Health (NIH). [\[Link\]](#)
- Image-derived input function for brain PET studies: many challenges and few opportunities. Journal of Cerebral Blood Flow & Metabolism. [\[Link\]](#)
- Plasma radio-metabolite analysis of PET tracers for dynamic PET imaging: TLC and autoradiography. National Institutes of Health (NIH). [\[Link\]](#)
- Reproducibility of 18 FMISO PET Kinetic Parameters in NSCLC. Journal of Nuclear Medicine. [\[Link\]](#)
- Kinetic Evaluation of the Hypoxia Radiotracers [18F]FMISO and [18F]FAZA in Dogs with Spontaneous Tumors Using Dynamic PET/CT Imaging. PubMed. [\[Link\]](#)
- Standards for PET Image Acquisition and Quantitative Data Analysis. Journal of Nuclear Medicine. [\[Link\]](#)
- Plasma radiometabolite correction in dynamic PET studies: Insights on the available modeling approaches. National Institutes of Health (NIH). [\[Link\]](#)

- Plasma radio-metabolite analysis of PET tracers for dynamic PET imaging: TLC and autoradiography. ResearchGate. [[Link](#)]
- Plasma metabolite correction. Turku PET Centre. [[Link](#)]
- Positron Emission Tomography (PET) and Pharmacokinetics: Classical Blood Sampling Versus Image-Derived Analysis of [18F]FAZA and [18F]FDG in a Murine Tumor Bearing Model. PubMed. [[Link](#)]
- The Roles of Hypoxia Imaging Using 18F-Fluoromisonidazole Positron Emission Tomography in Glioma Treatment. National Institutes of Health (NIH). [[Link](#)]
- Validating image-derived input functions of dynamic 18F-FDG long axial field-of-view PET/CT studies. National Institutes of Health (NIH). [[Link](#)]
- Standards for PET image acquisition and quantitative data analysis. PubMed. [[Link](#)]
- Kinetic Evaluation of the Hypoxia Radiotracers [18F]FMISO and [18F]FAZA in Dogs with Spontaneous Tumors Using Dynamic PET/CT Imaging. eScholarship.org. [[Link](#)]
- 18F-EF5: A New PET Tracer for Imaging Hypoxia in Head and Neck Cancer. Journal of Nuclear Medicine. [[Link](#)]
- Imaging of blood flow and hypoxia in head and neck cancer: initial evaluation with [(15)O]H(2)O and [(18)F]fluoroerythronitroimidazole PET. PubMed. [[Link](#)]
- Evaluating image-derived input functions for cerebral [18F]MC225 PET studies. Frontiers in Neuroscience. [[Link](#)]
- 18F-FAZA PET imaging in tumor hypoxia: A focus on high-grade glioma. PubMed. [[Link](#)]
- Hypoxia imaging with 18F-FAZA PET/CT predicts radiotherapy response in esophageal adenocarcinoma xenografts. National Institutes of Health (NIH). [[Link](#)]
- Exploration of 18FAZA-PET kinetic modelling in patient with critical limb ischemia: evaluation of methodology. Journal of Nuclear Medicine. [[Link](#)]

- Comparison of cardiac image-derived input functions for quantitative whole body [18F]FDG imaging with arterial blood sampling. National Institutes of Health (NIH). [\[Link\]](#)
- Reproducibility of 18FMISO PET kinetic parameters in NSCLC. Journal of Nuclear Medicine. [\[Link\]](#)
- First Comparison between [18f]-FMISO and [18f]-Faza for Preoperative Pet Imaging of Hypoxia in Lung Cancer. MDPI. [\[Link\]](#)
- Reproducibility and repeatability of 18F-(2S, 4R)-4-fluoroglutamine PET imaging in preclinical oncology models. National Institutes of Health (NIH). [\[Link\]](#)
- Total-body PET kinetic modeling and potential opportunities using deep learning. National Institutes of Health (NIH). [\[Link\]](#)
- Reproducibility of 18F-FAZA PET-CT mouse imaging. ResearchGate. [\[Link\]](#)
- Imaging of blood flow and hypoxia in head and neck cancer: initial evaluation with [(15)O]H(2)O and [(18)F]fluoroerythronitroimidazole PET. Semantic Scholar. [\[Link\]](#)
- Longitudinal tumor hypoxia imaging with [18F]FAZA-PET provides early prediction of nanoliposomal irinotecan (nal-IRI) treatment activity. National Institutes of Health (NIH). [\[Link\]](#)
- Tracer Kinetic Modeling in PET. University of Geneva. [\[Link\]](#)
- Kinetic Modeling in PET: Madness in the Methods or Method to the Madness. Yale University. [\[Link\]](#)
- Mapping 18F-FDG Kinetics Together with Patient-Specific Bootstrap Assessment of Uncertainties: An Illustration with Data from a PET/CT Scanner with a Long Axial Field of View. Journal of Nuclear Medicine. [\[Link\]](#)
- PET Kinetic Modeling on Ultra-High Performance Scanners: can we finally trust the Microparameters? Journal of Nuclear Medicine. [\[Link\]](#)
- Kinetic Modeling of Brain [18-F]FDG Positron Emission Tomography Time Activity Curves with Input Function Recovery (IR) Method. MDPI. [\[Link\]](#)

- Best Practices for 18F-Fluciclovine PET/CT Imaging of Recurrent Prostate Cancer: A Guide for Technologists. PubMed. [\[Link\]](#)
- Guidelines for the content and format of PET brain data in publications and archives: A consensus paper. National Institutes of Health (NIH). [\[Link\]](#)
- KINETIC MODELING IN POSITRON EMISSION TOMOGRAPHY (PET). Matrika. [\[Link\]](#)
- Kinetic modeling and parametric imaging with dynamic PET for oncological applications. PubMed Central. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 18F-Fluoromisonidazole in tumor hypoxia imaging - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 2. 18F-FAZA PET imaging in tumor hypoxia: A focus on high-grade glioma - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 3. The Roles of Hypoxia Imaging Using 18F-Fluoromisonidazole Positron Emission Tomography in Glioma Treatment - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [researchgate.net](#) [\[researchgate.net\]](#)
- 5. Kinetic modeling in PET imaging of hypoxia - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 6. Kinetic Evaluation of the Hypoxia Radiotracers [18F]FMISO and [18F]FAZA in Dogs with Spontaneous Tumors Using Dynamic PET/CT Imaging - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 7. Kinetic Evaluation of the Hypoxia Radiotracers [18F]FMISO and [18F]FAZA in Dogs with Spontaneous Tumors Using Dynamic PET/CT Imaging - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 8. Exploration of 18FAZA-PET kinetic modelling in patient with critical limb ischemia: evaluation of methodology. | Journal of Nuclear Medicine [\[jnm.snmjournals.org\]](#)
- 9. Reproducibility of 18FMISO PET Kinetic Parameters in NSCLC | Journal of Nuclear Medicine [\[jnm.snmjournals.org\]](#)

- 10. Image-derived input function for brain PET studies: many challenges and few opportunities - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Comparison of Image-Derived and Arterial Input Functions for Estimating the Rate of Glucose Metabolism in Therapy-Monitoring 18F-FDG PET Studies | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 12. Validating image-derived input functions of dynamic 18F-FDG long axial field-of-view PET/CT studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 13. Frontiers | Evaluating image-derived input functions for cerebral [18F]MC225 PET studies [frontiersin.org]
- 14. Positron Emission Tomography (PET) and Pharmacokinetics: Classical Blood Sampling Versus Image-Derived Analysis of [18F]FAZA and [18F]FDG in a Murine Tumor Bearing Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Standards for PET Image Acquisition and Quantitative Data Analysis | Journal of Nuclear Medicine [jnm.snmjournals.org]
- 16. Standards for PET image acquisition and quantitative data analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Reproducibility and repeatability of 18F-(2S, 4R)-4-fluoroglutamine PET imaging in preclinical oncology models - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 18. Guidelines for the content and format of PET brain data in publications and archives: A consensus paper - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 19. Plasma radio-metabolite analysis of PET tracers for dynamic PET imaging: TLC and autoradiography - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 20. researchgate.net [researchgate.net]
- 21. TPC - Plasma metabolite correction [turkupetcentre.net]
- 22. Plasma radiometabolite correction in dynamic PET studies: Insights on the available modeling approaches - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 23. Total-body PET kinetic modeling and potential opportunities using deep learning - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 24. Imaging of blood flow and hypoxia in head and neck cancer: initial evaluation with [(15)O]H(2)O and [(18)F]fluoroerythronitroimidazole PET - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Quantitative assessment of hypoxia kinetic models by a cross-study of dynamic 18F-FAZA and 15O-H2O in head and neck tumors | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]

- To cite this document: BenchChem. [18F-FAZA PET Kinetic Modeling: A Technical Support Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1248731/docs#18f-faza-pet-kinetic-modeling-a-technical-support-guide\]](https://www.benchchem.com/product/b1248731/docs#18f-faza-pet-kinetic-modeling-a-technical-support-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)